

Quantitative Preclinical Data of Nootkatol and Nootkatone

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Nootkatol

CAS No.: 50763-67-2

Cat. No.: S605095

[Get Quote](#)

The table below summarizes experimental data for **nootkatol** and nootkatone from recent preclinical studies.

Compound	Disease Model / Target	Experimental System	Key Efficacy Findings	Toxicological Data
----------	------------------------	---------------------	-----------------------	--------------------

| **Nootkatol** [1] | Skin Photoaging (via ORAI1/TRPV1 inhibition) | *In vitro* (HEK293T, B16F10, HaCaT cells) | - **94% ± 2%** TRPV1 current inhibition [1]

- **97% ± 1%** ORAI1 current inhibition [1]
- **76.38% ± 5.90%** reduction in UV-induced melanin [1]
- **59.33% ± 1.49%** reduction in UV-induced MMP-1 [1] | IC50: **90 µM** (for ion channel inhibition) [1] | | **Nootkatone** [2] | Myocardial Infarction (Cardioprotection) | *In vivo* (Rat model) | Effective dose: **10 mg/kg** (oral) [2] | Not specified in the study [2] | | **Nootkatone** [3] | Glioblastoma (Anti-tumor) | *In vitro* (GBM cell lines) | - Inhibited cell growth (**200-300 µM**) [3]
- Induced cell death & ROS production [3] | Not specified in the study [3] | | **Nootkatone** [4] | Mosquito Repellent / Insecticide | *In vivo* (Bottle bioassay on mosquitoes) | - LC50 and LC90 values reported [4]
- KT50 (knockdown time) reported [4] | Tested concentrations: **0.1% to 1.0%** [4] |

Detailed Experimental Protocols

For researchers looking to replicate or build upon these findings, here are the methodologies used in the key studies.

Protocol for Nootkatol's Ion Channel and Anti-photoaging Assays [1]

This study investigated **nootkatol**'s effect on skin photoaging by targeting calcium ion channels.

- **Ion Channel Activity:** Measured using the **whole-cell patch-clamp technique**.
 - **TRPV1 Current (ITRPV1):** Activated with 1 μM capsaicin. A voltage ramp protocol (-100 to +100 mV) was applied every 20 seconds. The specific antagonist BCTC was used to determine the basal current.
 - **ORAI1 Current (IORAI1):** HEK293T cells were co-transfected with hORAI1 and hSTIM1. To activate the current, 20 μM IP3 was included in the internal pipette solution to deplete ER Ca^{2+} stores. A voltage ramp (-130 to +70 mV) was applied every 30 seconds.
- **Intracellular Calcium Measurement:** $[\text{Ca}^{2+}]_i$ was measured using calcium-sensitive fluorescent dye **Fura-2 AM**.
- **Anti-photoaging Efficacy:**
 - **Melanin Synthesis:** Quantified in B16F10 melanoma cells after UV irradiation.
 - **MMP-1 Production:** Quantified in HaCaT keratinocytes after UV irradiation.

Protocol for Nootkatone's Anti-glioblastoma Assays [3]

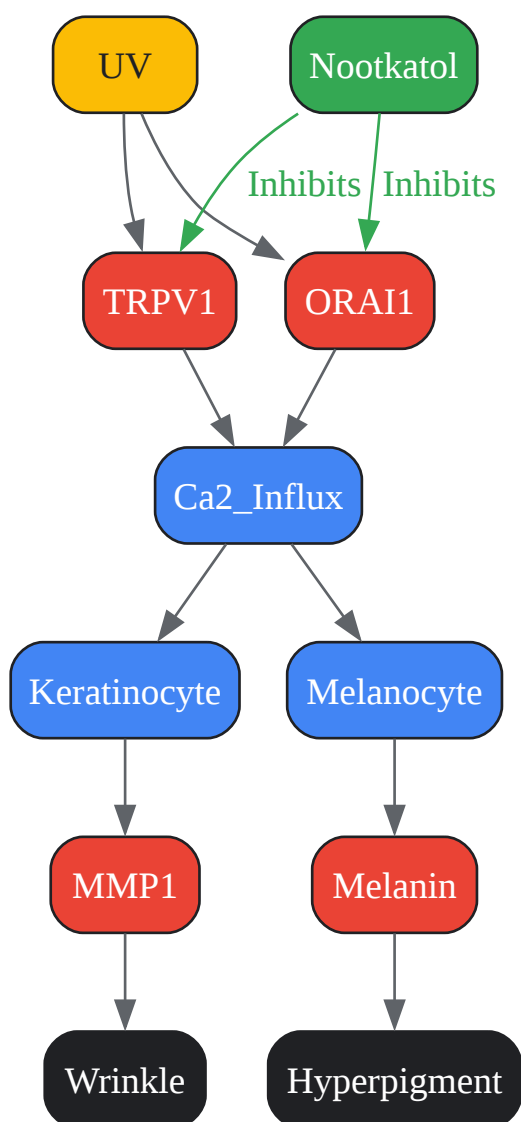
This study explored the anti-cancer effects of nootkatone on glioblastoma (GBM).

- **Cell Viability:** Measured using a **CCK-8 assay**. Cells were seeded in 96-well plates, treated with gradient concentrations of nootkatone (100-300 μM), and incubated for 24-48 hours. The optical density was measured at 450 nm.
- **Colony Formation Analysis:** 500 cells were seeded in 6-well plates, treated with 200 μM nootkatone, and grown for 7 days. Colonies were fixed, stained with crystal violet, and counted.
- **Cell Migration:**
 - **Transwell Assay:** 25,000 cells/mL in serum-free medium with nootkatone were placed in the upper chamber, with a medium containing 10% serum in the lower chamber. After 24 hours, migrated cells were fixed, stained, and counted.
 - **Wound-Healing Assay:** A scratch was made in a confluent cell monolayer. The wound area was measured at 0, 24, and 48 hours to calculate the healing rate.

- **Cell Death and Cycle:** Analyzed by flow cytometry using an Annexin V-FITC/PI Apoptosis Detection Kit and a Cell Cycle Staining Kit.
- **Mechanistic Study:** RNA sequencing and molecular docking simulations were performed to identify the ATF4-CHOP-CHAC1 pathway as the key mechanism.

Nootkatol's Mechanism of Action in Skin Photoaging

The diagram below illustrates the signaling pathway through which **nootkatol** prevents skin photoaging, as identified in the research [1].



[Click to download full resolution via product page](#)

Knowledge Gaps and Research Opportunities

While existing data is promising, fully evaluating these compounds requires further investigation:

- **Therapeutic Index Calculation:** The searched literature lacks systematic toxicology profiles (e.g., LD50, MTD, NOAEL) needed to calculate a formal therapeutic index (TD50/ED50).
- **Comparative Pharmacokinetics:** ADME (Absorption, Distribution, Metabolism, Excretion) properties for **nootkatol** and nootkatone are not detailed in these studies.
- **In Vivo Efficacy for Nootkatol:** The compelling *in vitro* data for **nootkatol** needs validation in live animal models of photoaging or other relevant diseases.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Nootkatol prevents ultraviolet radiation-induced photoaging ... [pmc.ncbi.nlm.nih.gov]
2. Nootkatone, a Dietary Fragrant Bioactive Compound ... [pmc.ncbi.nlm.nih.gov]
3. Nootkatone inhibits the progression of glioblastoma by ... [molmed.biomedcentral.com]
4. 2.3. Bottle Bioassay: Mosquito Kill Assay [bio-protocol.org]

To cite this document: Smolecule. [Quantitative Preclinical Data of Nootkatol and Nootkatone].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b605095#nootkatol-therapeutic-index-in-preclinical-models>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com